

An In-depth Technical Guide to Bis(cyclobutylmethyl)amine: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: *Bis(cyclobutylmethyl)amine*

Cat. No.: *B13222884*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis(cyclobutylmethyl)amine is a secondary amine characterized by the presence of two cyclobutylmethyl groups attached to a central nitrogen atom. This molecule is of significant interest to researchers in organic synthesis and medicinal chemistry due to the unique structural and electronic properties conferred by the cyclobutyl moiety. The four-membered ring system is a prevalent motif in a variety of bioactive molecules and approved drugs, valued for its ability to introduce conformational rigidity and act as a bioisosteric replacement for other functional groups.[1] This guide provides a comprehensive overview of the molecular characteristics, synthesis, and potential applications of **Bis(cyclobutylmethyl)amine**, with a focus on its relevance in the field of drug development.

Core Molecular Attributes

The fundamental properties of **Bis(cyclobutylmethyl)amine** are derived from its chemical structure, which dictates its reactivity, physical characteristics, and potential biological

interactions.

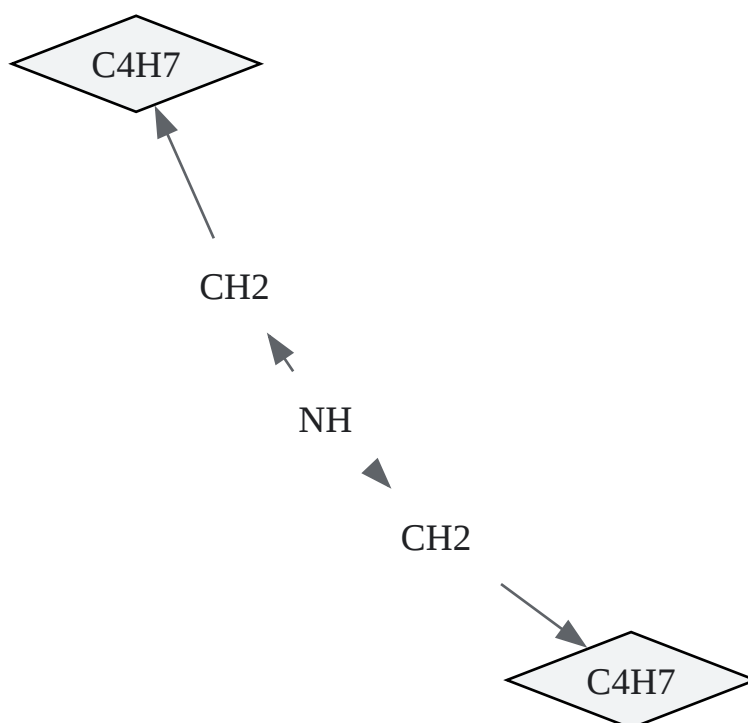
Molecular Formula and Weight

The chemical structure of **Bis(cyclobutylmethyl)amine** consists of two cyclobutylmethyl groups, each comprising a cyclobutane ring attached to a methylene bridge, which are in turn bonded to a central secondary amine.

- Chemical Formula: $C_{10}H_{19}N$
- Molecular Weight: 153.27 g/mol

These values are calculated based on the constituent atoms: 10 carbon atoms, 19 hydrogen atoms, and 1 nitrogen atom.

Structural Representation



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Caption: 2D representation of **Bis(cyclobutylmethyl)amine**.

Physicochemical Properties and Data

While specific experimental data for **Bis(cyclobutylmethyl)amine** is not widely published, its properties can be reliably predicted and understood by comparison with analogous structures such as (Cyclobutylmethyl)(methyl)amine[2] and Bis(cyclohexylmethyl)amine.[3]

Property	Predicted Value / Characteristic	Rationale and Comparative Insights
Appearance	Colorless to pale yellow liquid	Similar aliphatic amines are typically liquids at room temperature.[4][5]
Boiling Point	Estimated 210-230 °C	Higher than (Cyclobutylmethyl) (methyl)amine due to increased molecular weight and van der Waals forces. Lower than its cyclohexyl analog due to a more compact structure.[3][4]
Solubility	Sparingly soluble in water; soluble in common organic solvents (e.g., ethanol, acetone, dichloromethane)	The presence of the nitrogen atom allows for some hydrogen bonding with water, but the large nonpolar alkyl groups dominate, leading to higher solubility in organic solvents.[5]
Basicity (pKa)	Estimated 10.5 - 11.5	Typical for a secondary aliphatic amine. The electron-donating nature of the alkyl groups increases the electron density on the nitrogen, enhancing its basicity.[4]
Storage and Stability	Store in a cool, dry, well-ventilated area under an inert atmosphere (e.g., Argon). Keep away from oxidizing agents and CO ₂ .	Secondary amines can be susceptible to oxidation and can react with atmospheric carbon dioxide to form carbamates, which can affect purity over time.[6]

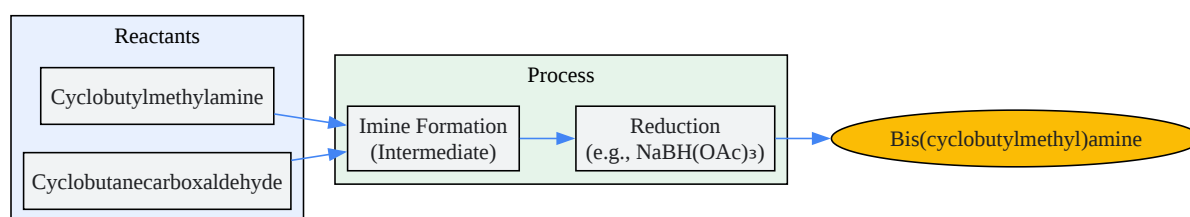
Synthesis and Methodologies

The synthesis of **Bis(cyclobutylmethyl)amine** can be achieved through established methods for the formation of secondary amines, most notably via reductive amination. This approach offers a versatile and high-yielding route to the target molecule.

Reductive Amination Protocol

Reductive amination involves the reaction of an aldehyde or ketone with an amine to form an imine or enamine intermediate, which is then reduced in situ to the corresponding amine.[7] For the synthesis of **Bis(cyclobutylmethyl)amine**, this would involve the reaction of cyclobutanecarboxaldehyde with cyclobutylmethylamine.

Reaction Scheme:



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Sources

- 1. chemrxiv.org [chemrxiv.org]
- 2. (Cyclobutylmethyl)(methyl)amine | C₆H₁₃N | CID 19830271 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [3. Bis\(cyclohexylmethyl\)amine | C14H27N | CID 4594378 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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